

Spectroscopic Properties of Streptomycin Sulfate: An In-depth Technical Guide

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Compound of Interest

Compound Name: Streptomycin (sulfate)

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic properties of streptomycin sulfate, a cornerstone aminoglycoside antibiotic. This document details the characteristic spectral data obtained through Ultraviolet-Visible (UV-Vis), Fourier-Transform Infrared (FT-IR), Nuclear Magnetic Resonance (NMR), and Mass Spectrometry (MS). Furthermore, it outlines detailed experimental protocols for acquiring these spectra and visualizes the established mechanism of action and a general analytical workflow.

Introduction

Streptomycin, an antibiotic produced by the actinobacterium *Streptomyces griseus*, was the first effective treatment for tuberculosis.[1] Its sulfate salt is a highly polar, water-soluble compound.[2] Understanding its spectroscopic properties is crucial for identification, purity assessment, and quality control in pharmaceutical development and research. This guide serves as a technical resource for professionals engaged in the analysis of this important antimicrobial agent.

Spectroscopic Data

The following sections summarize the key quantitative data from various spectroscopic analyses of streptomycin sulfate.

Ultraviolet-Visible (UV-Vis) Spectroscopy

Streptomycin sulfate exhibits weak ultraviolet absorbance due to the absence of a strong chromophore, which can make high-concentration solutions necessary for detection.^[1]

Derivatization techniques are sometimes employed to enhance its UV-Vis activity for analytical purposes.^[3]

Parameter	Value	Reference
λ_{max} (in concentrated solution)	203 nm, 271 nm, 327 nm	[No specific citation found for these exact values in the search results]
λ_{max} (in aqueous solution)	275 nm	[3]
Molar Absorptivity (ϵ)	$7.719 \times 10^3 \text{ L mol}^{-1} \text{ cm}^{-1}$ (at 275 nm)	[3]
λ_{max} (after derivatization with vanillin)	393 nm	[3]
λ_{max} (after reaction with picric acid)	418 nm	[4]
λ_{max} (after reaction with 2,4-dinitrophenol)	406 nm	[4]

Fourier-Transform Infrared (FT-IR) Spectroscopy

The FT-IR spectrum of streptomycin sulfate is complex, with characteristic absorption bands corresponding to its various functional groups. The spectrum is dominated by broad O-H and N-H stretching vibrations, as well as absorptions from C-H, C-O, and C-N bonds. The sulfate counter-ion also contributes to the spectrum.

Wavenumber (cm ⁻¹)	Assignment	Reference
~3400 (broad)	O-H and N-H stretching	[5][6]
~2900	C-H stretching	[7]
~1650	N-H bending (deformation vibration)	[8][9]
1000-1250	C-O stretching, Sulfate S=O stretching	[9]

Note: A detailed, fully assigned FT-IR spectrum for streptomycin sulfate was not available in the search results. The provided table is a summary of key reported vibrational modes.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed structural information about the streptomycin molecule. Due to its complex structure with multiple stereocenters and overlapping signals, high-field NMR is often required for full spectral assignment. Data is typically acquired in D₂O due to the compound's solubility.

¹H NMR (Predicted, 700 MHz, D₂O) A predicted ¹H NMR spectrum is available in the Human Metabolome Database, which can serve as a reference for experimental data.[10]

¹³C NMR Experimental ¹³C NMR data for streptomycin in D₂O has been reported, though a complete list of assigned chemical shifts was not found in the provided search results.[11][12]

Mass Spectrometry (MS)

Mass spectrometry, particularly when coupled with liquid chromatography (LC-MS/MS), is a powerful tool for the sensitive and selective detection and quantification of streptomycin. Electrospray ionization (ESI) in positive ion mode is commonly used.

Parameter	Value/Description	Reference
Molecular Weight (Streptomycin Base)	581.58 g/mol	[13]
Molecular Weight (Streptomycin Sulfate (2:3))	1457.4 g/mol	[2]
Common Precursor Ion (m/z)	582	[14]
Common Product Ions (m/z)	263, 246	[14]

Experimental Protocols

The following are generalized experimental protocols for the spectroscopic analysis of streptomycin sulfate, compiled from various research articles.

UV-Vis Spectrophotometry

Objective: To determine the absorption spectrum and quantify streptomycin sulfate.

Instrumentation: A standard UV-Vis spectrophotometer (e.g., Perkin Elmer Lambda 25) with 1 cm quartz cuvettes.[3]

Procedure (Direct Measurement):

- **Standard Solution Preparation:** Accurately weigh and dissolve streptomycin sulfate in deionized water to prepare a stock solution. Further dilute the stock solution with deionized water to create a series of standard solutions of known concentrations (e.g., 10-50 µg/mL). [3]
- **Sample Preparation:** Dissolve the streptomycin sulfate sample in deionized water to a concentration within the range of the standard solutions.
- **Measurement:** Record the absorbance spectrum from 200 to 400 nm against a deionized water blank.
- **Quantification:** Determine the absorbance at the λ_{max} (e.g., 275 nm) and use a calibration curve generated from the standard solutions to determine the concentration of the sample.[3]

Procedure (Derivatization with Vanillin):

- Mix 1.5 mL of a 2% vanillin solution with the streptomycin sulfate solution (e.g., 10 µg/mL).[\[3\]](#)
- Add a buffer solution to adjust the pH to 9.[\[3\]](#)
- Heat the mixture at 95 ± 5 °C for 15 minutes.[\[3\]](#)
- After cooling, measure the absorbance at the λ_{max} of the derivative (393 nm).[\[3\]](#)

FT-IR Spectroscopy

Objective: To obtain the infrared spectrum of streptomycin sulfate for identification and structural characterization.

Instrumentation: A Fourier-Transform Infrared (FTIR) spectrometer.

Procedure (KBr Pellet Method):

- Sample Preparation: Mix approximately 1 mg of solid streptomycin sulfate with 200 mg of dry potassium bromide (KBr) powder.[\[15\]](#)
- Grind the mixture to a fine powder using an agate mortar and pestle.
- Press the mixture into a thin, transparent pellet using a hydraulic press.
- Measurement: Place the KBr pellet in the sample holder of the FTIR spectrometer and record the spectrum, typically in the range of 4000 to 400 cm^{-1} .[\[7\]](#)

NMR Spectroscopy

Objective: To acquire ^1H and ^{13}C NMR spectra for detailed structural elucidation.

Instrumentation: A high-field NMR spectrometer (e.g., 500 MHz or higher).

Procedure:

- Sample Preparation: Dissolve an appropriate amount of streptomycin sulfate in deuterium oxide (D_2O).

- Transfer the solution to an NMR tube.
- Measurement: Acquire ^1H and ^{13}C NMR spectra. For complex molecules like streptomycin, 2D NMR experiments such as COSY, HSQC, and HMBC are often necessary for unambiguous signal assignment.[\[11\]](#)

Liquid Chromatography-Mass Spectrometry (LC-MS/MS)

Objective: To separate, identify, and quantify streptomycin sulfate with high sensitivity and selectivity.

Instrumentation: A high-performance liquid chromatography (HPLC) system coupled to a tandem mass spectrometer (e.g., a triple quadrupole) with an electrospray ionization (ESI) source.[\[16\]](#)

Procedure:

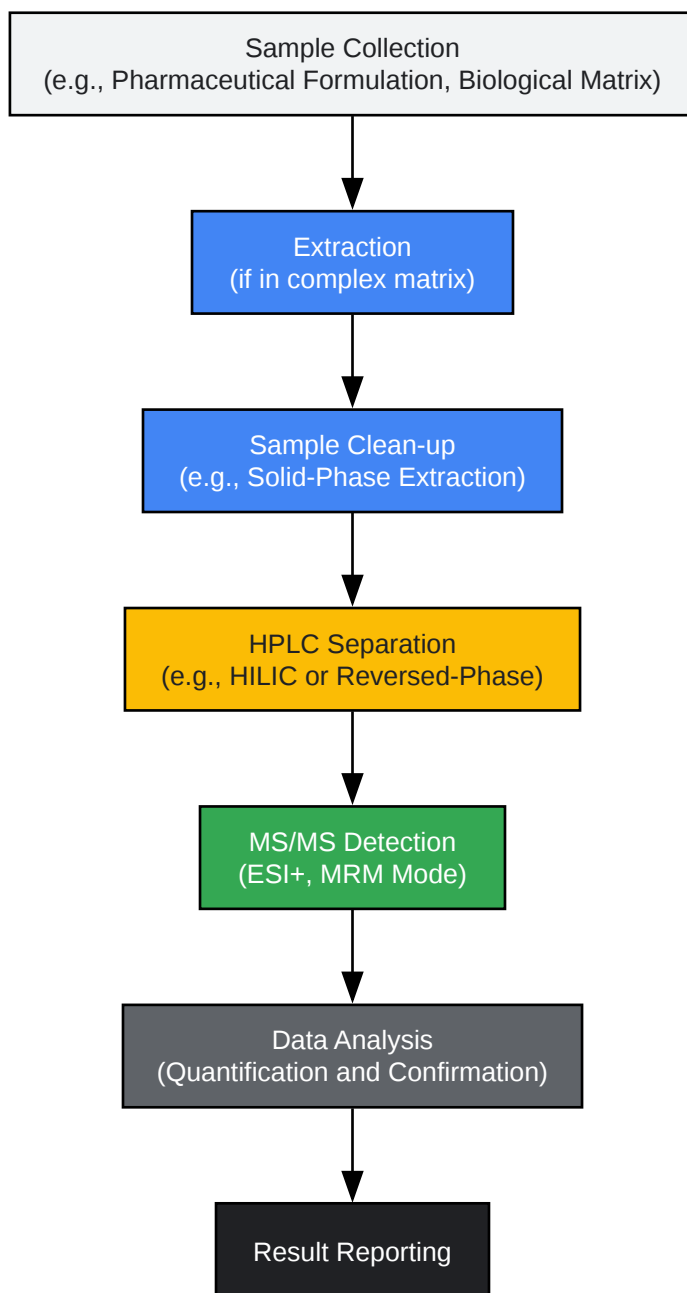
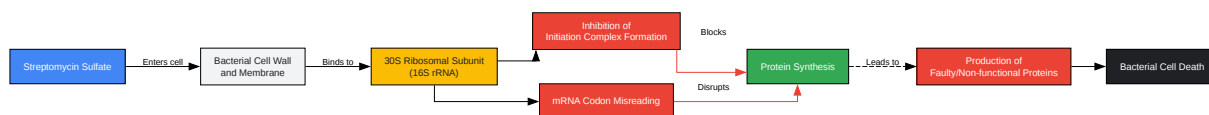
- Standard and Sample Preparation: Prepare stock and working solutions of streptomycin sulfate in an appropriate solvent, such as 0.1% acetic acid in water.[\[17\]](#) For samples in complex matrices (e.g., honey, milk), an extraction and clean-up step using solid-phase extraction (SPE) is typically required.[\[16\]](#)
- Chromatographic Separation:
 - Column: A hydrophilic interaction chromatography (HILIC) column or a reversed-phase C18 column with an ion-pairing agent is often used.
 - Mobile Phase: A gradient elution with a mixture of an aqueous phase (e.g., water with 0.1% formic acid or an ammonium formate buffer) and an organic phase (e.g., acetonitrile) is common.[\[14\]](#)[\[17\]](#)
 - Flow Rate: Typically around 0.8-1.0 mL/min.[\[16\]](#)
- Mass Spectrometric Detection:
 - Ionization Mode: ESI in positive ion mode.[\[16\]](#)

- Analysis Mode: Multiple Reaction Monitoring (MRM) is used for quantification and confirmation, monitoring the transition of the precursor ion (e.g., m/z 582) to specific product ions (e.g., m/z 263 and 246).[\[14\]](#)

Visualizations

Mechanism of Action: Inhibition of Bacterial Protein Synthesis

Streptomycin exerts its bactericidal effect by irreversibly binding to the 30S ribosomal subunit of bacteria. This binding interferes with protein synthesis in several ways, leading to the production of non-functional proteins and ultimately, cell death.



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